

Technical Guide: Properties and Application of AF 568 DBCO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AF 568 DBCO

Cat. No.: B15556053

[Get Quote](#)

This document provides a detailed overview of the physicochemical properties and a representative experimental protocol for the fluorescent dye **AF 568 DBCO**. This reagent is designed for the fluorescent labeling of azide-containing biomolecules via copper-free click chemistry.

Quantitative Data Summary

AF 568 DBCO is a bright, photostable, orange-fluorescent dye functionalized with a dibenzocyclooctyne (DBCO) group. The DBCO moiety enables covalent labeling of azide-modified molecules through a strain-promoted alkyne-azide cycloaddition (SPAAC), a bioorthogonal reaction that does not require a cytotoxic copper catalyst.[1] Key quantitative characteristics are summarized below.

Property	Value	Reference
Molecular Weight	953.04 g/mol	[1][2]
Alternate Molecular Weight	1197.51 g/mol	[3][4]
Molecular Formula	C66H80N6O11S2	[3][4]
Excitation Maximum (λ_{abs})	578 - 579 nm	[2][3]
Emission Maximum (λ_{em})	602 - 603 nm	[2][3]
Extinction Coefficient	88,000 M ⁻¹ cm ⁻¹	[2]
Appearance	Red to Dark Purple Solid	[2][3][4]
Solubility	Water, DMSO, DMF	[2]

Note: Discrepancies in molecular weight can arise from different salt forms or structural isomers. The value of 953.04 g/mol is frequently cited for the common commercially available form.

Experimental Protocol: Fluorescent Labeling of Azide-Modified Proteins

This protocol provides a general procedure for labeling an azide-containing protein with **AF 568 DBCO** in an aqueous buffer. Optimization may be required depending on the specific protein and application.

2.1 Materials and Reagents

- Azide-modified protein (e.g., produced via metabolic labeling with an azide-bearing amino acid).
- **AF 568 DBCO** dye.
- Anhydrous Dimethylsulfoxide (DMSO).
- Phosphate-buffered saline (PBS), pH 7.4.

- Size-exclusion chromatography column (e.g., PD-10) for purification.

2.2 Reagent Preparation

- **AF 568 DBCO** Stock Solution: Prepare a 1-10 mM stock solution of **AF 568 DBCO** in anhydrous DMSO. Briefly vortex to ensure complete dissolution. Store any unused stock solution at -20°C, protected from light.[\[5\]](#)
- Protein Solution: Prepare the azide-modified protein in PBS at a concentration of 1-10 mg/mL.

2.3 Labeling Procedure

- Add a 5- to 20-fold molar excess of the **AF 568 DBCO** stock solution to the protein solution. The optimal ratio should be determined empirically.
- Mix the reaction components gently but thoroughly.
- Incubate the reaction for 1-4 hours at room temperature or overnight at 4°C. Protect the reaction mixture from light to prevent photobleaching.
- The reaction proceeds via a copper-free click reaction, forming a stable triazole linkage between the dye and the protein.[\[1\]](#)

2.4 Purification

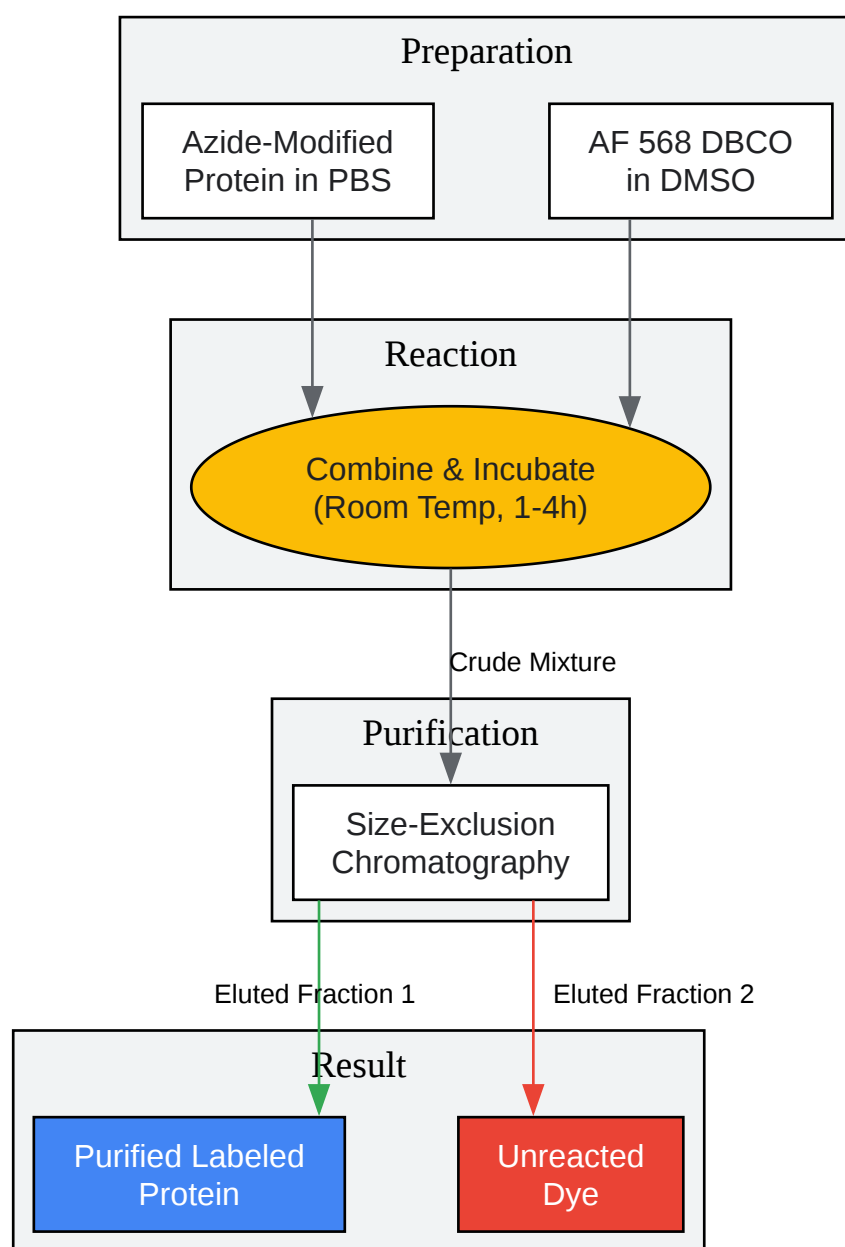
- Remove unreacted, excess **AF 568 DBCO** dye by passing the reaction mixture over a size-exclusion chromatography column (e.g., a desalting column).
- Equilibrate the column with PBS, pH 7.4.
- Apply the reaction mixture to the column.
- Elute the labeled protein with PBS. The brightly colored, labeled protein will elute first, while the smaller, unreacted dye molecules will be retained longer on the column.
- Collect the fractions containing the purified, fluorescently labeled protein.

2.5 Storage

- Store the purified, labeled protein at 4°C for short-term use or at -20°C for long-term storage. Protect from light.[5]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the copper-free click chemistry labeling process.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. APDye 568 DBCO | Alexa Fluor® 568 DBCO equivalent | AxisPharm \[axispharm.com\]](#)
- [2. 丁香通-异常行为检测 \[biomart.cn\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. medchemexpress.cn \[medchemexpress.cn\]](#)
- [5. lumiprobe.com \[lumiprobe.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Properties and Application of AF 568 DBCO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556053/docs#technical-guide-properties-and-application-of-af-568-dbc0\]](https://www.benchchem.com/product/b15556053/docs#technical-guide-properties-and-application-of-af-568-dbc0)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)